Standard Operating Procedure: Handling & Application of Ethyl 2-(decanoylamino)benzoate

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Compound of Interest

Compound Name:	*Ethyl 2-(decanoylamino)benzoate*
Cat. No.:	*B312382*

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Executive Summary & Chemical Identity

Ethyl 2-(decanoylamino)benzoate is a lipophilic N-acylated anthranilate derivative. Structurally, it consists of an ethyl anthranilate core acylated with a decanoic acid (C10) chain. In drug development, this compound serves as a critical lipophilic probe for membrane permeability studies and as a structural intermediate for quinazolinone-based bioactive scaffolds.

Chemical Profile

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Property	Specification
IUPAC Name	Ethyl 2-(decanoylamino)benzoate
CAS Number	541531-47-9
Molecular Formula	$C_{19}H_{29}NO_3$
Molecular Weight	319.44 g/mol
Predicted LogP	~6.5 (Highly Lipophilic)
Physical State	Waxy Solid or Viscous Oil (Low Melting Point)
Solubility	DMSO (>50 mM), Ethanol, Chloroform; Insoluble in Water

Safety & Hazard Assessment (E-E-A-T)

Note: While specific toxicological data for this CAS is limited, the following protocols are derived from Structure-Activity Relationship (SAR) analysis of N-acyl anthranilates.

Theoretical Hazard Profile

- Skin/Eye Irritation: The anthranilate moiety is a known irritant. The lipophilic decanoyl chain increases skin permeation, potentially enhancing contact dermatitis risks.
- Aquatic Toxicity: High LogP (>5) suggests significant potential for bioaccumulation and acute aquatic toxicity. Do not dispose of down the drain.
- Respiratory Sensitization: Avoid inhalation of aerosols; handle strictly within a fume hood.

Personal Protective Equipment (PPE) Matrix

- Hands: Double-gloving recommended (Nitrile over Latex) due to the compound's high lipophilicity and potential to permeate thin nitrile.
- Eyes: Chemical splash goggles.
- Respiratory: N95 or P100 respirator if handling powder outside a hood (rare, as it is likely waxy).

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Handling & Storage Protocols

Storage Causality

The ester bond is susceptible to hydrolysis, while the amide bond is relatively stable.[1] However, the primary degradation pathway is oxidative degradation of the alkyl chain or hydrolysis catalyzed by ambient moisture.

- Temperature: Store at -20°C.
- Atmosphere: Argon or Nitrogen overlay is mandatory for long-term storage to prevent autoxidation.
- Container: Amber glass vials (Teflon-lined caps) to prevent photolytic degradation of the anthranilate chromophore.

Solubilization for Biological Assays

Due to the decanoyl chain, this compound will precipitate immediately in aqueous media if not properly formulated.

Protocol: DMSO Stock Preparation (10 mM)

- Weigh 3.19 mg of **Ethyl 2-(decanoylamino)benzoate** into a sterile amber vial.
- Add 1.0 mL of anhydrous DMSO (Dimethyl Sulfoxide).
- Vortex for 30 seconds. Note: If the compound is waxy, warm the vial to 37°C for 2 minutes to facilitate dissolution.
- QC Check: Inspect for turbidity. The solution must be crystal clear.
- Aqueous Dilution: When diluting into cell culture media, ensure the final DMSO concentration is <0.5%. Add the DMSO stock slowly to the vortexing media to prevent "crashing out."

Analytical Characterization (HPLC & NMR)

Reverse-Phase HPLC Method

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Because of the C10 fatty chain, this molecule is extremely hydrophobic. Standard gradients starting at 10% organic will result in excessively long retention times.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm (Benzoate absorption) and 310 nm (Anthranilate specific).

Gradient Table:

Time (min)	% Mobile Phase B	Rationale
0.0	**50%**	**Start high organic to prevent precipitation on column head.**
2.0	50%	Isocratic hold to equilibrate.
10.0	95%	Rapid ramp to elute the lipophilic decanoyl species.
12.0	95%	Wash.

| 12.1 | 50% | Re-equilibration. |

NMR Validation Criteria

To verify the integrity of the compound (specifically the amide vs. ester bonds), check these key shifts (in $CDCl_3$):

- Amide Proton (NH): Broad singlet ~11.0–11.5 ppm (Deshielded due to intramolecular H-bonding with the ester carbonyl). Loss of this signal indicates hydrolysis to anthranilate.
- Ester Methylene ($-OCH_2-$): Quartet ~4.3–4.4 ppm.

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- Decanoyl Terminal Methyl: Triplet ~0.88 ppm.

Application Note: Membrane Permeability Assay

This compound is an ideal positive control for high-permeability transport due to its optimized lipophilicity.

Workflow: PAMPA (Parallel Artificial Membrane Permeability Assay)

The following diagram illustrates the workflow for using **Ethyl 2-(decanoylamino)benzoate** to validate membrane permeability.

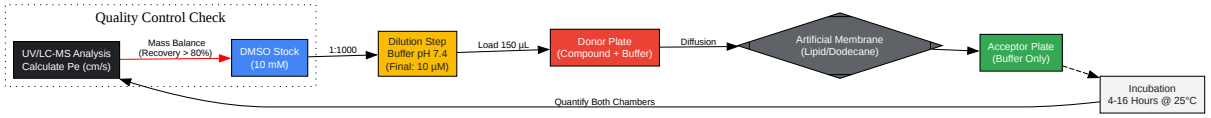

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Figure 1: PAMPA Workflow for assessing the passive diffusion of **Ethyl 2-(decanoylamino)benzoate**. The high LogP requires strict mass balance checks to ensure the compound isn't lost to the plasticware.

Synthesis Pathway (Reference)

For researchers needing to resynthesize or derivatize the compound, the standard pathway involves the acylation of ethyl anthranilate.

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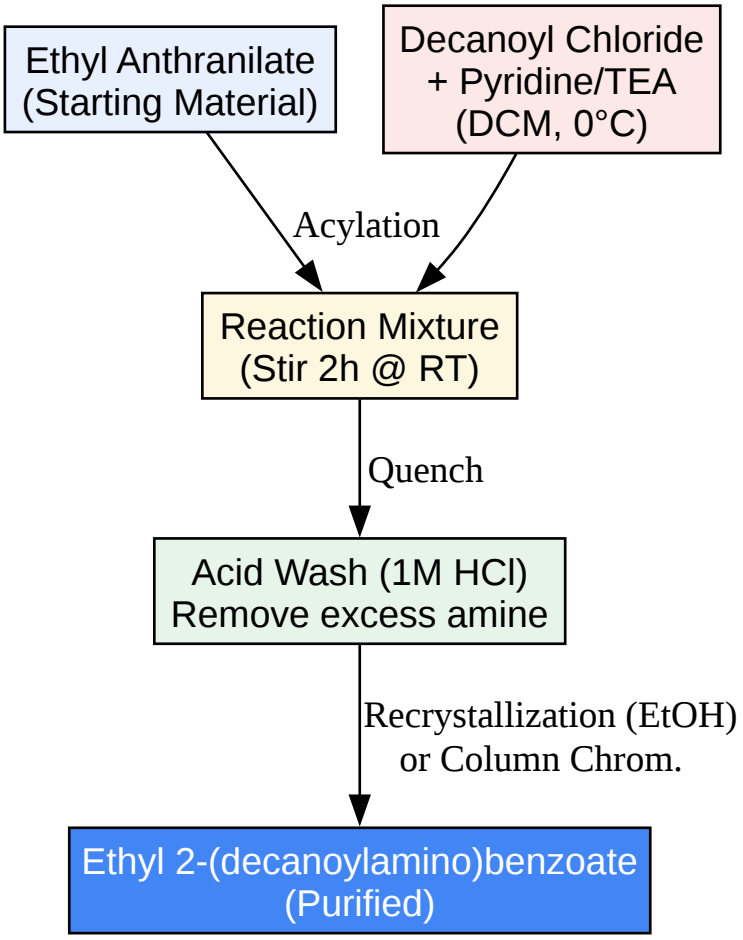

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Figure 2: Synthetic route for **Ethyl 2-(decanoylamino)benzoate**.[2] Acid wash is critical to remove unreacted anthranilate which can interfere with biological assays.

References

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